

Introduction: The Chemical Identity and Utility of 1-(4-Methyloxazol-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(4-Methyloxazol-2-yl)ethanone

Cat. No.: B1590437

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1-(4-Methyloxazol-2-yl)ethanone is a heterocyclic ketone that serves as a crucial intermediate in organic synthesis.^[1] Its molecular structure, featuring a 4-methyloxazole ring coupled with an acetyl group, makes it a valuable precursor for the synthesis of more complex molecules. This compound is particularly significant in the fields of medicinal chemistry and agrochemical development.^[1] It is a key building block for active pharmaceutical ingredients (APIs) targeting a range of diseases and is also utilized in the creation of pesticides and herbicides.^[1] The imidazole and oxazole moieties, in general, are of significant interest in pharmaceutical research due to their wide spectrum of biological activities. The targeted synthesis of derivatives like **1-(4-Methyloxazol-2-yl)ethanone** is vital for structure-activity relationship (SAR) studies in drug discovery.^{[2][3][4][5]}

This guide aims to provide an in-depth understanding of the safety and handling considerations necessary for the proficient and safe use of this compound in a laboratory setting.

Hazard Identification and Classification

A thorough understanding of the potential hazards associated with a chemical is the foundation of safe laboratory practice. **1-(4-Methyloxazol-2-yl)ethanone** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and presents several health hazards.^{[6][7][8][9][10]}

GHS Classification

The GHS classification for **1-(4-Methyloxazol-2-yl)ethanone** indicates that it is harmful and an irritant.[\[6\]](#)[\[11\]](#) The primary hazards are summarized in the table below.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute toxicity, Oral	Category 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed. [6] [11] [12]
Skin corrosion/irritation	Category 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation. [6] [11] [12]
Serious eye damage/eye irritation	Category 2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation. [6] [11] [12]
Specific target organ toxicity — single exposure	Category 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation. [6] [11] [12]

It is imperative to recognize that even chemicals with a "Warning" signal word can cause significant harm if not handled correctly. The GHS pictograms and statements provide a clear and immediate visual reference for the potential hazards.[\[7\]](#)[\[8\]](#)[\[13\]](#)

Toxicological Profile

The toxicological properties of **1-(4-Methyloxazol-2-yl)ethanone** have not been fully investigated.[\[14\]](#) However, based on its classification, exposure can lead to the following adverse effects:

- Ingestion: Harmful if swallowed, potentially causing nausea, vomiting, and gastrointestinal irritation.[\[6\]](#)[\[11\]](#)

- Skin Contact: Causes skin irritation, which may manifest as redness, itching, and inflammation.[6][11]
- Eye Contact: Causes serious eye irritation, with symptoms including pain, tearing, and redness. Prolonged contact could lead to more severe eye damage.[6][11]
- Inhalation: May cause respiratory tract irritation, leading to coughing, sneezing, and shortness of breath.[6][11]

Given the potential for these health effects, strict adherence to prescribed safety protocols is essential.

Exposure Controls and Personal Protection

Controlling exposure to **1-(4-Methyloxazol-2-yl)ethanone** is paramount for ensuring personnel safety. This is achieved through a combination of engineering controls, administrative controls, and the use of appropriate Personal Protective Equipment (PPE).

Engineering Controls

- Ventilation: All handling of **1-(4-Methyloxazol-2-yl)ethanone** should be conducted in a well-ventilated area. For procedures that may generate dust or vapors, a chemical fume hood is mandatory.[15]
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate vicinity of where the compound is being handled.[16]

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed. The following PPE is mandatory when handling **1-(4-Methyloxazol-2-yl)ethanone**:

- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against splashes and airborne particles.[15][16]
- Skin Protection:

- Gloves: Wear compatible, chemical-resistant gloves.[16] Nitrile or neoprene gloves are generally suitable, but it is crucial to consult the glove manufacturer's compatibility chart.
- Lab Coat: A flame-resistant lab coat should be worn at all times to protect against skin contact.[15]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator is necessary.[16]

Caption: Required PPE for handling **1-(4-Methyloxazol-2-yl)ethanone**.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **1-(4-Methyloxazol-2-yl)ethanone** and preventing accidental exposure.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[16]
- Do not breathe dust or vapors.[15]
- Use only in a chemical fume hood.[15]
- Wash hands thoroughly after handling.[16]
- Do not eat, drink, or smoke in the laboratory.[15]
- Take precautionary measures against static discharges.[14]

Storage Conditions

- Store in a tightly closed container.[1][16]
- Keep in a dry, cool, and well-ventilated place.[1][15] Recommended storage temperatures are room temperature or 4°C.[1][6][11]
- Store away from incompatible materials such as strong oxidizing agents and strong bases. [14]

- Store in a locked-up area.[12]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial to mitigate harm.

First-Aid Measures

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[16][17]
- After Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Consult a physician.[12][15][17]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [12][15]
- After Ingestion: If swallowed, rinse mouth with water (only if the person is conscious). Do NOT induce vomiting. Call a physician immediately.[12][15][16]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment, including a respirator, chemical safety goggles, and heavy rubber gloves. Evacuate personnel to a safe area.[16]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[14]
- Methods for Cleaning Up: Sweep up the material, place it in a bag, and hold for waste disposal. Avoid raising dust. Ventilate the area and wash the spill site after material pickup is complete.[16]

{Spill or Release | 1. Evacuate area.
2. Wear full PPE.
3. Contain and clean up.
4. Dispose of as hazardous waste.}

Ingestion

Rinse mouth.
Do NOT induce vomiting.
Seek medical attention.

Eye Contact

Rinse with water for 15 mins.
Seek immediate medical attention.

Skin Contact

Remove contaminated clothing.
Rinse with water.

Inhalation

Move to fresh air.
Seek medical attention.

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